

# Safe Disposal of 2-Bromo-5-iodopyridine: A Procedural Guide

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## Compound of Interest

Compound Name: 2-Bromo-5-iodopyridine

Cat. No.: B107189

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **2-Bromo-5-iodopyridine**, a compound that requires careful management due to its hazardous properties.

### Immediate Safety and Handling Precautions:

Prior to handling **2-Bromo-5-iodopyridine**, it is crucial to be familiar with its associated hazards. This compound is harmful if swallowed, causes skin irritation, and can lead to serious eye damage.<sup>[1][2]</sup> It may also cause respiratory irritation.<sup>[1][2][3][4]</sup> Therefore, appropriate personal protective equipment (PPE) must be worn at all times. This includes chemical-resistant gloves, protective clothing, and eye/face protection.<sup>[3][4]</sup> In case of dust formation, a NIOSH-approved respirator is necessary.<sup>[5][6]</sup>

## Spill & Leak Management

In the event of a spill, immediate action should be taken to contain the material and prevent it from entering drains or water systems.<sup>[6][7]</sup> The area should be evacuated of all non-essential personnel. The spilled solid should be carefully swept up to avoid creating dust and placed into a suitable, labeled, and closed container for disposal.<sup>[3][4][7]</sup>

## Quantitative Safety Data Summary

For quick reference, the following table summarizes key safety information for **2-Bromo-5-iodopyridine**.

Property	Value	Source
Molecular Formula	C5H3BrIN	[1]
Molecular Weight	283.89 g/mol	[1][5]
Melting Point	121-123 °C	[3][5]
GHS Hazard Statements	H302, H315, H318, H335	[2][5]

## Step-by-Step Disposal Protocol

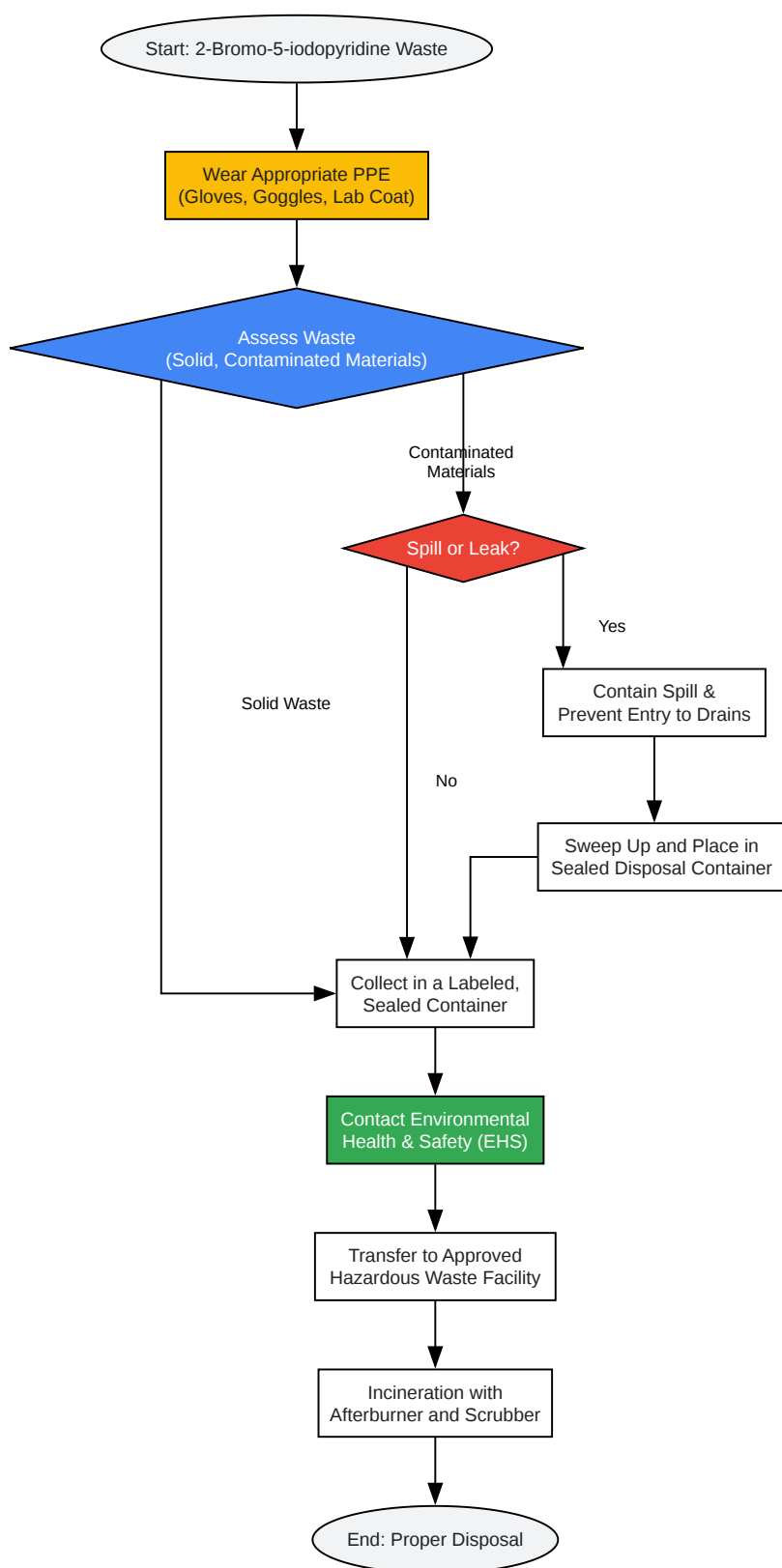
The primary recommended method for the disposal of **2-Bromo-5-iodopyridine** is through an approved hazardous waste disposal plant.[4] A common practice for compounds of this nature is incineration.

Experimental Protocol for Disposal via Incineration:

- **Waste Collection:** Collect waste **2-Bromo-5-iodopyridine** in a designated, properly labeled, and sealed container. Ensure the container is compatible with the chemical.
- **Solvent Dilution (if required by disposal facility):** In some cases, the waste material may need to be dissolved or mixed with a combustible solvent. This should only be done in a well-ventilated area, such as a fume hood, and following the specific guidelines of your institution's environmental health and safety (EHS) office or the contracted waste disposal company.
- **Incineration:** The diluted or solid waste is then sent to a licensed hazardous waste incinerator. It is critical that the incinerator is equipped with an afterburner and a scrubber system to neutralize harmful combustion byproducts like hydrogen bromide and hydrogen iodide.[6][7]
- **Regulatory Compliance:** Throughout the entire process, all federal, state, and local regulations for hazardous waste disposal must be strictly followed.[7] Consult your institution's EHS department for specific guidance and to ensure full compliance.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Bromo-5-iodopyridine**.



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Caption: Workflow for the safe disposal of **2-Bromo-5-iodopyridine**.

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